

Physicochemical Characteristics of 3-(Trimethylsilyl)propanoic Acid (TMSP): An In-depth Technical Guide

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Compound of Interest

Compound Name: 3-(Trimethylsilyl)propionic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical characteristics of 3-(trimethylsilyl)propanoic acid (TMSP) and its derivatives, compounds of significant interest as internal standards in nuclear magnetic resonance (NMR) spectroscopy. The information is presented to support researchers, scientists, and drug development professionals in the effective application and understanding of this reference material.

Core Physicochemical Properties

TMSP, also known as Trimethylsilylpropanoic acid or TSP, is a chemical compound notable for its trimethylsilyl group.^[1] For its primary application as an internal reference in aqueous solutions for NMR, it is commonly used in its deuterated sodium salt form (TMSP-d4).^[1] The key physicochemical data for TMSP and its common variants are summarized in the tables below for ease of comparison.

Table 1: General Properties of TMSP and its Derivatives

Property	TMSP (Acid)	TMSP (Sodium Salt)	TMSP-d4 (Deuterated Sodium Salt)
Synonyms	3-(Trimethylsilyl)propanoic acid, TSP	Sodium 3-(trimethylsilyl)propionate	Sodium 3-(trimethylsilyl)propionate-2,2,3,3-d4, TSP-d4
Chemical Formula	C6H14O2Si	C6H13NaO2Si	C6H9D4NaO2Si
Molar Mass	146.26 g/mol [1]	168.24 g/mol	172.27 g/mol [1]
Appearance	Colorless liquid [1]	White powder	White powder
pH (1% solution)	Not available	Not available	7.0 - 9.0

Table 2: Thermal and Solubility Properties of TMSP Derivatives

Property	TMSP (Sodium Salt)	TMSP-d4 (Deuterated Sodium Salt)
Melting Point	>300 °C	300 °C
Boiling Point	Not available	223.6 °C at 760 mmHg
Flash Point	Not available	89 °C
Water Solubility	Soluble	Soluble
Methanol Solubility	Not available	Slightly soluble
Stability	Stable under recommended storage	Hygroscopic; stable under recommended storage

Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical characteristics of TMSP itself are not widely published. However, standard methodologies for organic compounds can be applied. The following are generalized protocols for determining key physical properties.

Melting Point Determination (for solid forms)

The melting point of a solid organic compound, such as the sodium salt of TMSP, can be determined using a capillary tube method with a melting point apparatus or a Thiele tube.^{[2][3]}

Procedure:

- A small amount of the finely powdered dry sample is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a heating bath (e.g., oil bath in a Thiele tube) or a melting point apparatus.^{[2][3]}
- The sample is heated slowly and uniformly, at a rate of approximately 1-2°C per minute near the expected melting point.^[3]
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which it completely liquefies are recorded as the melting range.^[2] A sharp melting point range (typically 0.5-1.0°C) is indicative of a pure compound.^[2]

Boiling Point Determination (for liquid forms)

For liquid compounds like TMSP acid, the boiling point can be determined using a distillation method or a micro method with a fusion tube and an inverted capillary.^{[4][5]}

Procedure (Micro Method):

- A small amount of the liquid is placed in a fusion tube.
- A capillary tube, sealed at one end, is placed inverted into the fusion tube with the open end submerged in the liquid.^[4]
- The fusion tube is attached to a thermometer and heated gently in a heating bath.^[4]

- As the liquid heats, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.
- Heating is continued until a rapid and continuous stream of bubbles emerges from the capillary.[4]
- The heat is then removed, and the liquid is allowed to cool.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point.[6]

Solubility Determination

Qualitative solubility tests are performed to determine the solubility of a compound in various solvents.

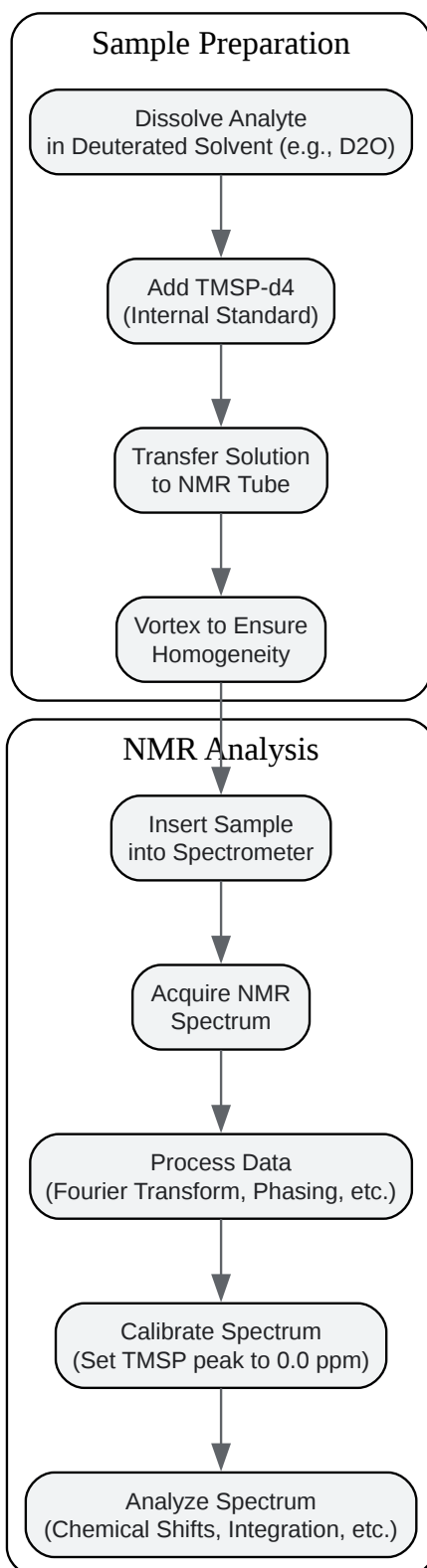
Procedure:

- In a small test tube, a measured small amount of the solute (e.g., 25 mg) is placed.
- A measured volume of the solvent (e.g., 0.75 mL) is added in small portions.
- The test tube is shaken vigorously after each addition.[7]
- The compound is considered soluble if it completely dissolves. Observations are made regarding the degree of solubility (e.g., soluble, slightly soluble, insoluble).

Application in NMR Spectroscopy: An Experimental Workflow

The primary application of TMSP and its deuterated sodium salt is as an internal reference standard for NMR spectroscopy, particularly in aqueous solutions.[1] Its chemical shift is set to 0.0 ppm and is largely independent of pH, making it a reliable reference point.

The following diagram illustrates the typical workflow for preparing an NMR sample using TMSP-d4 as an internal standard.



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Caption: Workflow for NMR sample preparation and analysis using TMSP as an internal standard.

Analytical Methods

While TMSP's primary analytical role is as an NMR standard, the characterization of TMSP itself and the analysis of similar compounds can be performed using various analytical techniques. These include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: For structural elucidation and purity assessment.
- Mass Spectrometry (MS): Coupled with Gas Chromatography (GC-MS) or Liquid Chromatography (LC-MS) for molecular weight determination and identification of impurities.
- Infrared (IR) Spectroscopy: To identify functional groups present in the molecule.

The selection of a specific analytical method would depend on the information required, such as purity, identity, or the presence of trace impurities.

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